Technical Monograph: 2-(3,5-Dichlorophenyl)butyric Acid

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Compound of Interest

Compound Name:	*2-(3,5-Dichlorophenyl)butanoic acid*
Cat. No.:	*B11872922*

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CAS Registry Number: 1823773-68-7 (Racemic) | Molecular Formula: $C_{10}H_{10}Cl_2O_2$

Executive Summary

2-(3,5-Dichlorophenyl)butyric acid is a lipophilic ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

-arylalkanoic acid characterized by a butyric acid backbone substituted at the

-position (C2) with a 3,5-dichlorophenyl moiety.[1][2] This compound serves as a critical building block in the synthesis of pharmaceutical candidates targeting G-protein coupled receptors (GPCRs) and nuclear receptors (e.g., PPARs), where the 3,5-dichloro substitution pattern provides metabolic stability and enhanced hydrophobic interaction.

Unlike its phenoxy-analogues (e.g., the herbicide 2,4-DB), this molecule features a direct carbon-carbon bond between the aromatic ring and the aliphatic chain, imparting distinct electronic properties and resistance to ether cleavage.

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Structural Characterization & Physicochemical Profile[3]

Molecular Architecture

The molecule consists of a chiral center at the C2 position, existing as two enantiomers (R and S).[3] The 3,5-dichloro substitution on the phenyl ring creates a chemically robust, electron-deficient aromatic system.

- Core Scaffold: Butanoic acid (C4 chain).
- Substituent: 3,5-Dichlorophenyl group at C2.
- Stereochemistry: The C2 carbon is chiral. Synthetic routes typically yield the racemate unless asymmetric catalysis or chiral resolution is employed.

Physicochemical Properties (Calculated)

The following data points are essential for predicting ADME (Absorption, Distribution, Metabolism, Excretion) behavior.

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Property	Value (Est.)	Significance
Molecular Weight	233.09 g/mol	Low MW favors high bioavailability (Lipinski's Rule of 5).
LogP (Octanol/Water)	3.6 ± 0.3	Highly lipophilic; suggests good membrane permeability but potential solubility issues in aqueous media.
pKa (Acid)	4.2 ± 0.2	Slightly more acidic than unsubstituted phenylbutyric acid due to the electron-withdrawing effect of the Cl atoms.
Topological Polar Surface Area (TPSA)	37.3 Å²	Indicates good potential for blood-brain barrier (BBB) penetration.
H-Bond Donors / Acceptors	1 / 2	Typical for carboxylic acids.

Synthetic Methodology

Directive: The following protocol describes the robust synthesis of the racemic compound via

-alkylation of a phenylacetic acid derivative. This method is preferred for its scalability and cost-effectiveness.

Retrosynthetic Analysis

The most direct route involves the construction of the C2-C3 bond via enolate alkylation.

- Precursor: 3,5-Dichlorophenylacetic acid (commercially available).
- Reagent: Ethyl iodide (EtI).
- Key Intermediate: Ethyl 2-(3,5-dichlorophenyl)acetate.

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Step-by-Step Protocol

Step 1: Esterification

Convert 3,5-dichlorophenylacetic acid to its ethyl ester to protect the carboxylic acid and facilitate enolate formation.

- Dissolve 3,5-dichlorophenylacetic acid (1.0 eq) in absolute ethanol.
- Add catalytic

  (0.1 eq).
- Reflux for 4–6 hours (monitor by TLC).
- Concentrate in vacuo, neutralize with

  , and extract with Ethyl Acetate.
- Yield: >95% (Colorless oil).

Step 2:

-Alkylation (The Critical Step)

- Setup: Flame-dried 3-neck flask under Nitrogen/Argon atmosphere.
- Base Generation: Add NaH (1.1 eq, 60% dispersion in oil) to dry THF at 0°C.
- Addition: Dropwise add the ester from Step 1 (dissolved in THF). Stir for 30 min at 0°C to ensure complete enolate formation (solution turns yellow/orange).
- Alkylation: Add Ethyl Iodide (1.2 eq) dropwise.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours.
  - Note: The 3,5-dichloro substitution stabilizes the enolate but may sterically hinder the approach slightly; ensure vigorous stirring.
- Quench: Carefully add saturated

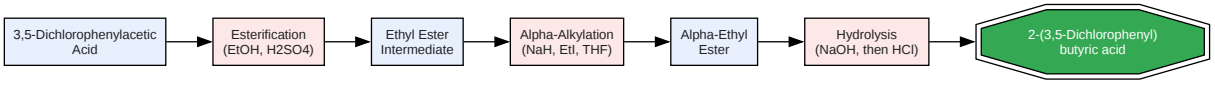
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. Extract with Diethyl Ether.

Step 3: Hydrolysis

- Dissolve the alkylated ester in a 1:1 mixture of THF and 2M NaOH.
- Stir at 60°C for 4 hours.
- Workup: Acidify to pH 1 with 1M HCl. The product will precipitate or form an oil.
- Purification: Recrystallize from Hexane/Ethyl Acetate.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway for 2-(3,5-Dichlorophenyl)butyric acid via malonic-type alkylation strategy.

Analytical Fingerprint

To validate the structure, researchers should look for the following spectroscopic signals.

Proton NMR (-NMR, 400 MHz,)

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Chemical Shift ( )	Multiplicity	Integration	Assignment
11.0 - 12.0	Broad Singlet	1H	Carboxylic Acid (-COOH)
7.25	Triplet (Hz)	1H	Ar-H (Para position, H4)
7.15	Doublet (Hz)	2H	Ar-H (Ortho positions, H2/H6)
3.45	Triplet (Hz)	1H	-CH (Chiral center)
2.05 - 1.85	Multiplet	2H	-CH (Ethyl group methylene)
0.95	Triplet (Hz)	3H	-CH (Ethyl group methyl)

Interpretation: The key diagnostic is the aromatic region showing a 2:1 pattern characteristic of 3,5-substitution (C2 symmetry) and the triplet at ~3.45 ppm indicating the mono-alkylated alpha position.

Mass Spectrometry (ESI-MS)

- Ionization Mode: Negative Mode (ESI-).
- Molecular Ion:

  at

  231.0.

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- Isotope Pattern: Distinctive Chlorine pattern.
  - 231 (100%)
  - 233 (~64%)
  - 235 (~10%)
  - Logic: This 9:6:1 pattern confirms the presence of two chlorine atoms.[4]

Biological Relevance & Applications

While not a marketed drug itself, this scaffold is highly relevant in Structure-Activity Relationship (SAR) studies.

Bioisosterism and Lipophilicity

The 3,5-dichlorophenyl group is a "privileged structure" in medicinal chemistry.

- Metabolic Stability: The chlorine atoms at the meta-positions block metabolic oxidation (hydroxylation) at the most reactive sites on the ring, significantly extending the half-life compared to the unsubstituted phenyl analog.
- Hydrophobic Binding: The moiety is often used to fill hydrophobic pockets in targets such as PPAR

  (diabetes) or COX-2 (inflammation).

Potential Targets

- GPR40 (FFAR1) Agonists: Phenylpropanoic and phenylbutyric acid derivatives are common scaffolds for Free Fatty Acid Receptor 1 agonists used in type 2 diabetes research.
- Auxin Mimicry (Agrochemicals): Structurally similar to 2,4-D and Dicamba, this compound likely possesses auxin-like activity, disrupting plant growth regulation.

Safety & Handling

- GHS Classification: Warning.[4]

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- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H411: Toxic to aquatic life with long-lasting effects (due to chlorination).
- Storage: Store at room temperature in a dry, well-ventilated place. Keep container tightly closed to prevent moisture absorption.

References

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